

Calpeptin Stability & Solubility Data

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Compound Focus: Calpeptin

CAS No.: 117591-20-5

Cat. No.: S548332

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Property	Supplier / Source	Specification
Solution Stability	MedChemExpress (MCE) [1]	1 month at -20°C
	AdooQ [2]	1 month at -20°C (lyophilized powder stable for 36 months at -20°C)
Solid Form Storage	Sigma-Aldrich (Calbiochem) [3]	Package under inert gas; store at -20°C
	Tocris [4] [5]	Desiccate at +4°C
Solubility	Selleckchem [6] [7]	72 mg/mL in DMSO and Ethanol; Insoluble in Water
	AdooQ [2]	66 mg/mL in DMSO and Ethanol; Insoluble in Water
	MedChemExpress (MCE) [1]	100 mg/mL in DMSO

Handling & Preparation Guidelines

To ensure optimal stability and performance of **Calpeptin** in your experiments, follow these practical steps:

- **Use Fresh DMSO:** DMSO is hygroscopic and absorbs moisture from the air, which can degrade **Calpeptin**. Use a newly opened, anhydrous DMSO source for preparing stock solutions [7].
- **Aliquot the Stock Solution:** Upon dissolution, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which cause compound degradation [2].
- **Prepare Working Solutions Carefully:** For *in vivo* experiments, prepare the final working solution immediately before use. One validated method involves sequentially adding the DMSO stock solution to a mixture of PEG300 and Tween 80, then diluting with distilled water [6] [7].
- **Note the Purity:** One supplier notes the chemical is of **≥94% purity** by HPLC [3], which is a factor to consider for quantitative experiments.

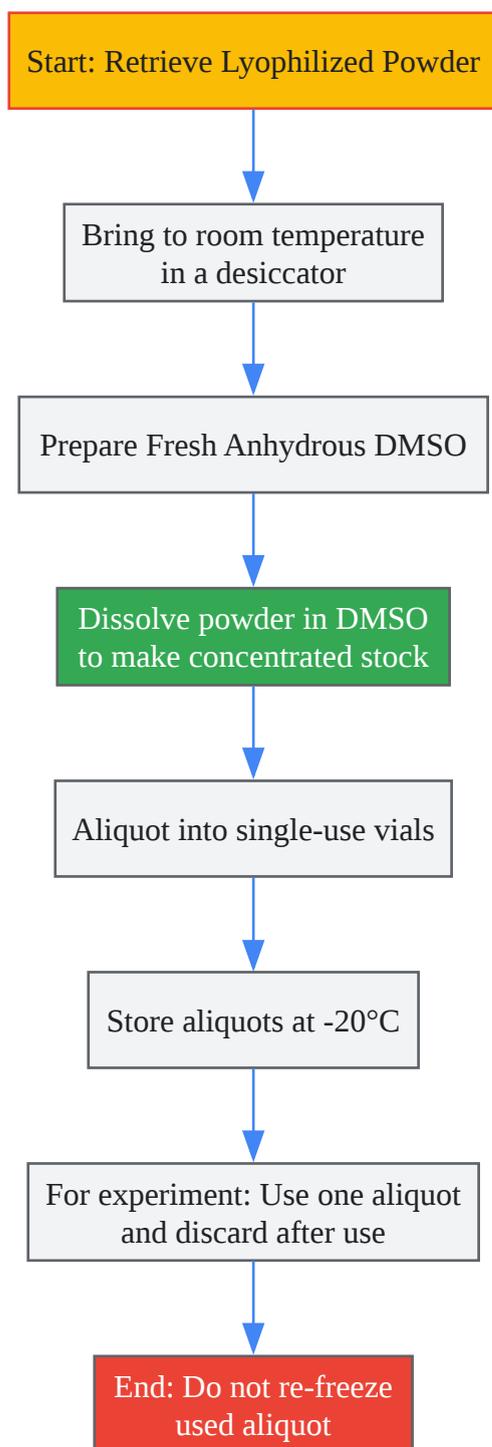
Troubleshooting Common Issues

Here are answers to specific questions researchers might encounter:

- What should I do if my **Calpeptin** solution precipitates?
 - Cause & Solution: Precipitation can occur if the solution is stored for too long or exposed to too many temperature cycles. Always check the solution visually before use. For reconstitution, ensure you are using the recommended solvent (DMSO) and vortex/sonicate sufficiently. If precipitation persists, prepare a fresh stock solution.
- Why is my **Calpeptin** not producing the expected biological effect?
 - Cause & Solution: The most common cause is a loss of potency due to improper storage or an expired solution. Always use a freshly prepared aliquot. Confirm the working concentration against recent literature and use the product within the stated one-month stability window.
- How should I store **Calpeptin** for long-term use?
 - Recommendation: **For long-term storage, keep the lyophilized powder** in a desiccated environment at **-20°C**. Under these conditions, the solid product can remain stable for at least 36 months [2].

Experimental Workflow for Solution Preparation

The following diagram outlines the recommended procedure for preparing and using **Calpeptin** solutions to maximize stability:



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References

1. Calpeptin | Calpain Inhibitor [medchemexpress.com]
2. Calpeptin | Calpain inhibitor | Buy from Supplier AdooQ® [adooq.com]
3. Calpeptin [sigmaaldrich.com]
4. Calpeptin | Calcium-Sensitive Protease Modulator Inhibitors [rndsystems.com]
5. Calpeptin | Calcium-Sensitive Proteases [tocris.com]
6. Calpeptin Datasheet [selleckchem.com]
7. Calpeptin | Cysteine Protease inhibitor | Mechanism [selleckchem.com]

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